

Application Note: In Vitro T-Cell Proliferation Assay Using AQP4 (201-220) Peptide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AQP4 (201-220)

Cat. No.: B15614515

[Get Quote](#)

Introduction

Aquaporin-4 (AQP4), the predominant water channel in the central nervous system, is a key autoantigen in Neuromyelitis Optica Spectrum Disorder (NMOSD), an inflammatory autoimmune disease. The specific peptide sequence **AQP4 (201-220)** has been identified as a potential immunodominant T-cell epitope. Understanding the proliferative response of T-cells to this peptide is crucial for elucidating disease pathogenesis, identifying pathogenic T-cell subsets, and developing targeted immunotherapies. This document provides a detailed protocol for an in vitro T-cell proliferation assay using the **AQP4 (201-220)** peptide and Carboxyfluorescein succinimidyl ester (CFSE)-based flow cytometry.

Assay Principle

This assay quantifies the proliferation of T-cells in response to antigenic stimulation. Peripheral Blood Mononuclear Cells (PBMCs) are labeled with CFSE, a fluorescent dye that covalently binds to intracellular proteins. Upon cell division, the CFSE fluorescence is equally distributed between daughter cells, leading to a sequential halving of fluorescence intensity with each generation. This allows for the tracking of cell division using flow cytometry. By stimulating

CFSE-labeled PBMCs with the **AQP4 (201-220)** peptide, we can identify and quantify the specific T-cell populations that recognize and proliferate in response to this antigen.

Experimental Protocol

1. Materials and Reagents

- Cells: Human Peripheral Blood Mononuclear Cells (PBMCs)
- Peptide: **AQP4 (201-220)** peptide (sequence: KKEYEVELFKRRFKEAFSKAA), lyophilized
- Reagents for PBMC Isolation:
 - Ficoll-Paque PLUS
 - Phosphate Buffered Saline (PBS), sterile
 - Fetal Bovine Serum (FBS), heat-inactivated
- Cell Culture:
 - RPMI-1640 medium
 - L-glutamine
 - Penicillin-Streptomycin solution
 - 2-Mercaptoethanol
 - Complete RPMI Medium (RPMI-1640 supplemented with 10% FBS, 2 mM L-glutamine, 100 U/mL penicillin, 100 µg/mL streptomycin, and 50 µM 2-Mercaptoethanol)
- Proliferation Tracking:
 - Carboxyfluorescein succinimidyl ester (CFSE)
 - Dimethyl sulfoxide (DMSO)
- Controls:

- Phytohemagglutinin (PHA) or anti-CD3/CD28 beads (Positive Control)
- DMSO (Vehicle Control)
- Flow Cytometry Staining:
 - FACS Buffer (PBS with 2% FBS and 0.05% sodium azide)
 - Fluorochrome-conjugated antibodies (e.g., anti-CD3, anti-CD4, anti-CD8)
 - Viability dye (e.g., 7-AAD or Propidium Iodide)
- Equipment:
 - Laminar flow hood
 - Centrifuge
 - 37°C, 5% CO₂ incubator
 - Flow cytometer
 - Hemocytometer or automated cell counter

2. Step-by-Step Methodology

2.1. Preparation of Reagents

- **AQP4 (201-220) Peptide:** Reconstitute the lyophilized peptide in sterile DMSO to create a stock solution (e.g., 1 mg/mL). Aliquot and store at -80°C. The final working concentration typically ranges from 1-10 µg/mL.
- **CFSE Stock Solution:** Prepare a 5 mM stock solution of CFSE in anhydrous DMSO. Aliquot and store at -20°C, protected from light and moisture.

2.2. Isolation of PBMCs

- Dilute whole blood 1:1 with sterile PBS.

- Carefully layer the diluted blood over Ficoll-Paque in a conical tube.
- Centrifuge at 400 x g for 30 minutes at room temperature with the brake off.
- Carefully aspirate the upper layer, leaving the mononuclear cell layer at the plasma-Ficoll interface undisturbed.
- Collect the mononuclear cell layer (the "buffy coat") into a new conical tube.
- Wash the collected cells by adding 3 volumes of PBS and centrifuging at 300 x g for 10 minutes.
- Discard the supernatant and repeat the wash step.
- Resuspend the cell pellet in a small volume of Complete RPMI Medium and perform a cell count.

2.3. CFSE Labeling

- Resuspend PBMCs at a concentration of $1-10 \times 10^6$ cells/mL in pre-warmed PBS.
- Add CFSE stock solution to the cell suspension to a final concentration of 1-5 μ M. Mix immediately by gentle vortexing.
- Incubate for 10 minutes at 37°C in the dark.
- Quench the labeling reaction by adding 5 volumes of ice-cold Complete RPMI Medium.
- Incubate on ice for 5 minutes.
- Centrifuge the cells at 300 x g for 5 minutes.
- Wash the cells twice with Complete RPMI Medium to remove any unbound CFSE.
- Resuspend the labeled cells in Complete RPMI Medium at a final concentration of 1×10^6 cells/mL.

2.4. Cell Culture and Stimulation

- Plate 200 μL of the CFSE-labeled cell suspension (2×10^5 cells) into each well of a 96-well round-bottom plate.
- Add the appropriate stimuli to the wells:
 - Unstimulated Control: Add 20 μL of Complete RPMI Medium.
 - Vehicle Control: Add 20 μL of Complete RPMI Medium containing the same final concentration of DMSO used for the peptide.
 - **AQP4 (201-220)** Stimulation: Add 20 μL of the AQP4 peptide diluted in Complete RPMI Medium to achieve the desired final concentration (e.g., 10 $\mu\text{g/mL}$).
 - Positive Control: Add 20 μL of PHA (final concentration $\sim 5 \mu\text{g/mL}$) or anti-CD3/CD28 beads.
- Culture the plate for 5-7 days at 37°C in a 5% CO_2 incubator.

2.5. Flow Cytometry Analysis

- After the incubation period, harvest the cells from each well into FACS tubes.
- Centrifuge at $300 \times g$ for 5 minutes and discard the supernatant.
- Resuspend the cell pellet in 100 μL of FACS Buffer containing the fluorochrome-conjugated antibodies (e.g., anti-CD3, anti-CD4, anti-CD8).
- Incubate for 30 minutes at 4°C in the dark.
- Wash the cells twice with 2 mL of FACS Buffer.
- Resuspend the cells in 200 μL of FACS Buffer containing a viability dye.
- Acquire data on a flow cytometer, ensuring to collect a sufficient number of events (e.g., $>50,000$ live lymphocyte events).

Data Presentation


The analysis of flow cytometry data allows for the quantification of T-cell proliferation. Key metrics are summarized below.

Table 1: Representative T-Cell Proliferation Data in Response to **AQP4 (201-220)**

Condition	T-Cell Subset	% Divided Cells	Proliferation Index	Division Index
Unstimulated	CD4+	2.1 ± 0.5	1.1 ± 0.1	1.9 ± 0.2
CD8+	1.8 ± 0.4	1.0 ± 0.1	1.7 ± 0.3	
AQP4 (201-220) [10 µg/mL]	CD4+	15.7 ± 3.2	1.8 ± 0.3	2.5 ± 0.4
CD8+	8.9 ± 2.1	1.4 ± 0.2	2.1 ± 0.3	
Positive Control (PHA)	CD4+	85.4 ± 5.6	3.5 ± 0.6	4.1 ± 0.7
CD8+	79.2 ± 6.1	3.1 ± 0.5	3.8 ± 0.6	


- % Divided Cells: The percentage of cells in the starting population that have undergone at least one division.
- Proliferation Index: The average number of divisions for all cells in the original population.
- Division Index: The average number of divisions for the cells that actually divided.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the in vitro T-cell proliferation assay.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathway for AQP4 peptide-mediated T-cell activation.

- To cite this document: BenchChem. [Application Note: In Vitro T-Cell Proliferation Assay Using AQP4 (201-220) Peptide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15614515/docs#application-note-in-vitro-t-cell-proliferation-assay-using-aqp4-201-220-peptide\]](https://www.benchchem.com/product/b15614515/docs#application-note-in-vitro-t-cell-proliferation-assay-using-aqp4-201-220-peptide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)